

Physical properties of n-butyl heptanoate

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Compound of Interest

Compound Name: *Butyl heptanoate*

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An In-depth Technical Guide on the Physical Properties of **n-Butyl Heptanoate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

n-Butyl heptanoate ($C_{11}H_{22}O_2$) is an ester recognized for its characteristic fruity aroma, finding applications in the flavor, fragrance, and cosmetic industries. A thorough understanding of its physical properties is paramount for its application in scientific research, formulation development, and quality control. This technical guide provides a comprehensive overview of the key physical characteristics of **n-butyl heptanoate**, complete with experimental methodologies and structured data for ease of reference.

Core Physical Properties

The physical properties of **n-butyl heptanoate** are crucial for predicting its behavior in various applications, from solvent compatibility to thermal stability. Below is a summary of its principal physical constants.

Data Presentation: Physical Properties of n-Butyl Heptanoate

Property	Value	Units	Conditions	Reference(s)
Molecular Weight	186.29	g/mol	-	[1][2]
Density	0.863	g/mL	at 25 °C	[1][3]
	0.8555	g/mL	at 20 °C	
Boiling Point	226	°C	at 760 mmHg	[3]
	226.20	°C	at 760 mmHg	[1][4]
Melting Point	-67.5	°C	-	[1][3]
	-68.4	°C	-	[4]
Refractive Index	1.421	-	at 20 °C (D-line)	[3]
	1.4228	-	at 20 °C	[5]
Solubility in Water	10.87	mg/L	at 25 °C (estimated)	[1]
Insoluble	-	-		[1]
Solubility in Organic Solvents	Soluble	-	most organic solvents	[2][4]
Vapor Pressure	0.090	mmHg	at 25 °C	[1]
Flash Point	188.00	°F (86.67 °C)	TCC	[1]
Appearance	Colorless liquid	-	-	[3]
Odor	Fruity, green, herbaceous	-	-	[1][3]

Experimental Protocols

Accurate determination of physical properties relies on standardized experimental procedures. The following sections detail the methodologies for measuring the key physical constants of n-butyl heptanoate.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and reliable method for its determination is distillation.

Methodology: Simple Distillation

- **Apparatus Setup:** A simple distillation apparatus is assembled using a round-bottom flask, a condenser, a thermometer, and a collection flask.
- **Sample Preparation:** A sample of **n-butyl heptanoate** (approximately one-third of the flask's volume) and a few boiling chips are added to the round-bottom flask to ensure smooth boiling.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb before entering the condenser.
- **Temperature Reading:** The temperature is recorded when it stabilizes, indicating that the vapor and liquid are in equilibrium. This stable temperature is the boiling point of the substance at the recorded atmospheric pressure.
- **Condensation and Collection:** The vapor then passes into the condenser, where it cools and liquefies, and the resulting distillate is collected in the receiving flask.

Determination of Density

Density is the mass per unit volume of a substance. For a liquid like **n-butyl heptanoate**, a pycnometer or a graduated cylinder and balance can be used for an accurate measurement.

Methodology: Using a Graduated Cylinder and Balance

- **Mass of Empty Cylinder:** The mass of a clean, dry graduated cylinder is accurately measured using an analytical balance.
- **Volume of Sample:** A known volume of **n-butyl heptanoate** is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.
- **Mass of Cylinder and Sample:** The total mass of the graduated cylinder containing the **n-butyl heptanoate** is measured.

- Calculation: The mass of the **n-butyl heptanoate** is determined by subtracting the mass of the empty cylinder from the total mass. The density is then calculated by dividing the mass of the sample by its volume.

Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and is often used for identification and purity assessment.

Methodology: Using an Abbe Refractometer

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: A few drops of **n-butyl heptanoate** are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the knob until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken is also recorded, as the refractive index is temperature-dependent.

Determination of Melting Point

For substances that are solid at room temperature, the melting point is a key physical property. As **n-butyl heptanoate** is a liquid at room temperature, this protocol describes the determination of its freezing point, which is thermodynamically equivalent to its melting point.

Methodology: Cooling Curve

- Sample Preparation: A sample of liquid **n-butyl heptanoate** is placed in a test tube.
- Cooling: The test tube is immersed in a cooling bath (e.g., an ice-salt mixture).

- Temperature Monitoring: A thermometer is placed in the sample, and the temperature is recorded at regular intervals as the substance cools and freezes.
- Data Analysis: A graph of temperature versus time is plotted. The freezing point is the temperature at which the temperature remains constant while the substance is freezing (the plateau on the cooling curve).

Determination of Solubility

Solubility is the ability of a substance (solute) to dissolve in a solvent to form a homogeneous solution.

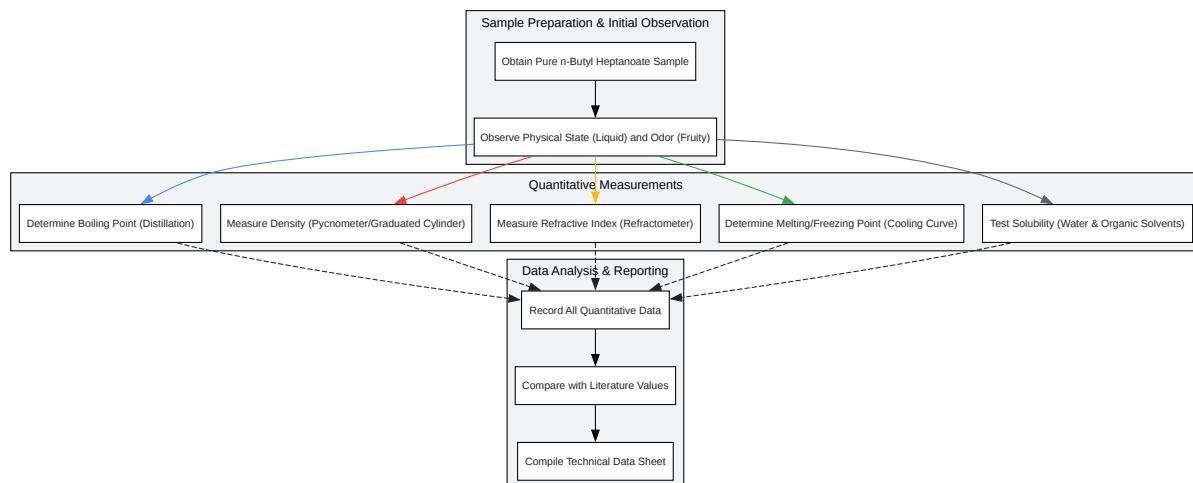
Methodology: Qualitative Solubility Test

- Sample and Solvent: A small, measured amount of **n-butyl heptanoate** (e.g., 0.1 mL) is added to a test tube containing a specific volume of the solvent (e.g., 1 mL of water or an organic solvent).
- Mixing: The test tube is agitated to ensure thorough mixing of the two components.
- Observation: The mixture is observed to determine if the **n-butyl heptanoate** has dissolved. If a single, clear phase is formed, the substance is considered soluble. If two distinct layers remain or the mixture is cloudy, it is considered insoluble or partially soluble. This process is repeated with various solvents to determine its solubility profile.

Mandatory Visualization

Experimental Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key physical properties of **n-butyl heptanoate**.

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Caption: Workflow for Determining Physical Properties of n-Butyl Heptanoate.

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